

3-Bromo-2-chloroaniline chemical formula and exact mass

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Compound of Interest

Compound Name: 3-Bromo-2-chloroaniline

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An In-depth Technical Guide to 3-Bromo-2-chloroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key data for **3-Bromo-2-chloroaniline**, a significant intermediate in organic and pharmaceutical synthesis.

Core Chemical Data

3-Bromo-2-chloroaniline is a halogenated aromatic amine with the IUPAC name **3-bromo-2-chloroaniline**. Its fundamental chemical properties are summarized below.

Property	Value	Source
Chemical Formula	C ₆ H ₅ BrClN	[1] [2] [3] [4] [5]
Exact Mass	204.92939 Da	[2] [6] [7]
Molecular Weight	206.47 g/mol	[1] [2]
CAS Number	56131-46-5	[3] [4] [8]

Experimental Protocols

The synthesis of **3-Bromo-2-chloroaniline** is most commonly achieved through the reduction of a nitrobenzene precursor. The following is a representative experimental protocol.

Synthesis of **3-Bromo-2-chloroaniline** from 1-Bromo-2-chloro-3-nitrobenzene

This procedure outlines the reduction of 1-bromo-2-chloro-3-nitrobenzene using tin(II) chloride.

Materials:

- 1-bromo-2-chloro-3-nitrobenzene (2.7 g, 11.44 mmol)
- Tin(II) chloride (SnCl_2) (12.97 g, 57.20 mmol)
- Ethanol (60 mL)
- Deionized water
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether

Procedure:

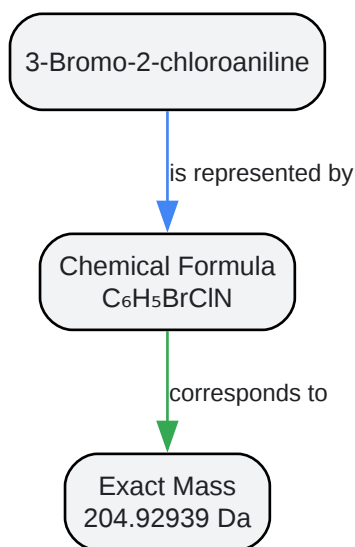
- A solution of 1-bromo-2-chloro-3-nitrobenzene and SnCl_2 in ethanol is prepared in a round-bottom flask.[\[1\]](#)[\[8\]](#)
- The mixture is stirred and heated under reflux for 3 hours.[\[1\]](#)[\[8\]](#)
- Upon completion, the reaction mixture is cooled to room temperature.[\[1\]](#)[\[8\]](#)

- The reaction is quenched with deionized water and the product is extracted with ethyl acetate.[1][8]
- The organic layers are combined, washed with saturated brine, and dried over anhydrous sodium sulfate.[1][8]
- The solvent is removed under reduced pressure.[1][8]
- The crude product is purified by silica gel column chromatography using an eluent of ethyl acetate/petroleum ether (1:50) to yield **3-bromo-2-chloroaniline** as an off-white solid.[1][8]

An alternative method involves the use of iron powder and acetic acid for the reduction of the nitro group.[1]

Logical Relationships

The following diagram illustrates the fundamental relationship between the compound's name and its core chemical properties.



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Chemical Identity of **3-Bromo-2-chloroaniline**

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